

In-Depth Technical Guide to the Safety of 2-Bromo-4-isopropylphenol

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Compound of Interest

Compound Name: 2-Bromo-4-isopropylphenol

Cat. No.: B1283366

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development applications. The information provided is based on available safety data sheets and extrapolated data from structurally similar compounds. All laboratory work should be conducted by trained professionals in a controlled environment with appropriate personal protective equipment.

Executive Summary

2-Bromo-4-isopropylphenol is a substituted phenol with applications in chemical synthesis. While specific quantitative toxicological data for this compound is limited in publicly available literature, GHS classifications indicate it is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. This guide provides a comprehensive overview of its known and inferred safety profile, handling procedures, and emergency protocols, drawing upon data from the parent compound, 4-isopropylphenol, and other related brominated phenols. Standard experimental protocols for assessing key hazards are also detailed.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Bromo-4-isopropylphenol** is presented below.

Property	Value
CAS Number	19432-27-0
Molecular Formula	C ₉ H ₁₁ BrO
Molecular Weight	215.09 g/mol
Appearance	Liquid
Storage Temperature	2-8°C, sealed in dry, dark place

Toxicological Data (Read-Across Approach)

Direct, quantitative toxicological data for **2-Bromo-4-isopropylphenol** is not readily available. Therefore, a read-across approach using data from structurally similar compounds is necessary to estimate its toxicological profile. The following tables summarize available data for parent and related compounds.

Acute Oral Toxicity

Compound	CAS Number	Test Species	LD50 (Oral)
4-Isopropylphenol	99-89-8	Mouse	870 mg/kg[1]
4-Isopropylphenol	99-89-8	Mouse	250 mg/kg (intraperitoneal)[2][3]
2-Bromophenol	95-56-7	Mouse	652 mg/kg[4]
4-Bromophenol	106-41-2	Mouse	523 mg/kg[5][6]

Based on this data, **2-Bromo-4-isopropylphenol** is anticipated to be harmful if swallowed.

Irritation Data

Hazard	Classification	Notes
Skin Irritation	Causes skin irritation	Phenols are known to be corrosive to the skin due to their protein-denaturing effects. [7][8]
Eye Irritation	Causes serious eye damage	Concentrated phenolic compounds can cause severe corneal damage.[7]
Respiratory Irritation	May cause respiratory irritation	Phenol vapors are known to cause respiratory tract irritation.[7]

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) classification for **2-Bromo-4-isopropylphenol** indicates the following hazards:

- Acute Toxicity, Oral (Category 4)
- Skin Corrosion/Irritation (Category 2)
- Serious Eye Damage/Eye Irritation (Category 1)
- Specific target organ toxicity — Single exposure (Respiratory tract irritation) (Category 3)

Signal Word: Danger

First Aid Measures

Immediate action is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling and Storage

Safe Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Use appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.
- Store at the recommended temperature of 2-8°C.

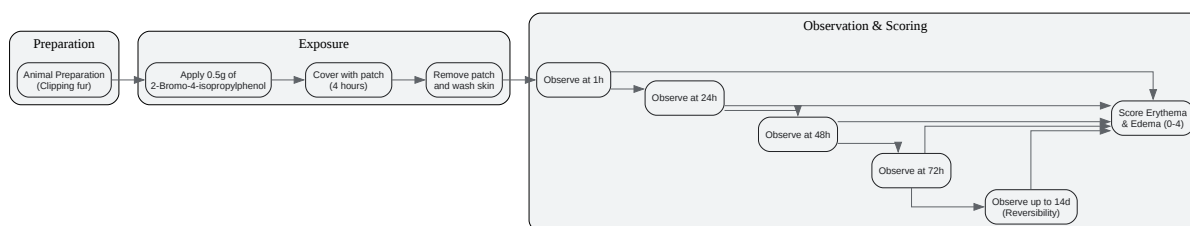
Experimental Protocols

The following are generalized protocols for assessing the key toxicological endpoints for a compound like **2-Bromo-4-isopropylphenol**, based on OECD guidelines.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test determines the potential of a substance to cause skin irritation or corrosion.^{[9][10][11][12][13]}

- Animal Model: The albino rabbit is the recommended species.
- Procedure:
 - Approximately 24 hours before the test, a small area of the animal's dorsal skin is clipped free of fur.
 - A single dose of 0.5 g of the test substance is applied to a small area of the skin (approximately 6 cm²).
 - The treated area is covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.
 - After 4 hours, the patch is removed, and the residual test substance is washed off.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations are continued for up to 14 days to assess the reversibility of any effects.
- Scoring: The severity of erythema and edema is scored on a scale of 0 to 4.



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Workflow for OECD 404 Acute Dermal Irritation Test.

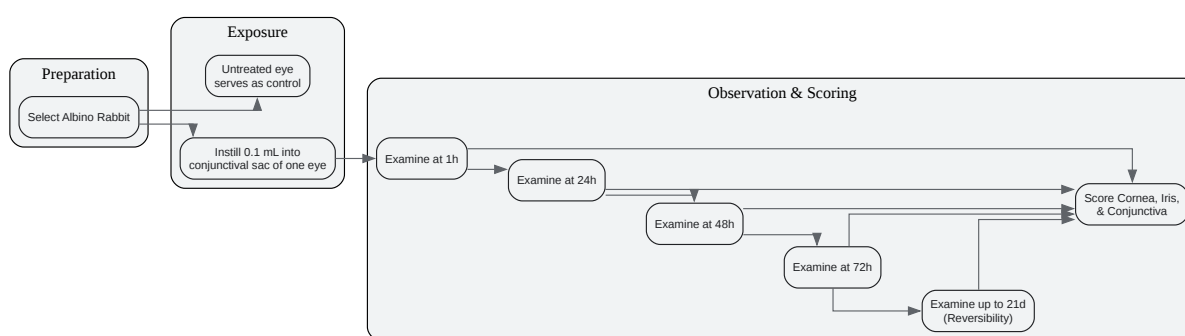
Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.^{[14][15][16][17][18]}

- Animal Model: The albino rabbit is the recommended species.
- Procedure:
 - A single dose of the test substance (typically 0.1 mL for liquids) is applied into the conjunctival sac of one eye of the animal.
 - The other eye remains untreated and serves as a control.
 - The eyelids are held together for about one second after instillation.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The observation period may be extended up to 21 days to

assess reversibility.

- Scoring: Lesions are scored based on a standardized system for corneal opacity, iritis, and conjunctival redness and chemosis (swelling).



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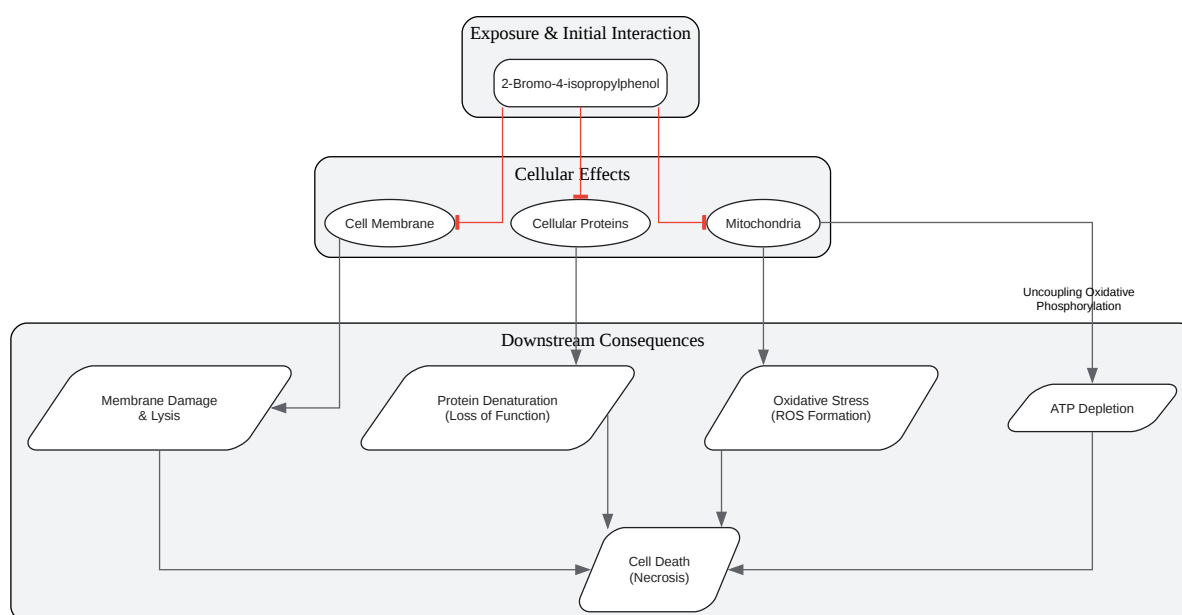
Workflow for OECD 405 Acute Eye Irritation Test.

Mechanism of Toxicity

The toxicity of phenols and their derivatives, including **2-Bromo-4-isopropylphenol**, is generally attributed to their ability to act as protoplasmic poisons.[19][20] Key mechanisms include:

- Protein Denaturation: Phenols can denature and precipitate proteins, disrupting cellular structure and function.[7]
- Cell Membrane Damage: Their lipophilic nature allows them to penetrate cell membranes, leading to increased permeability and cell lysis.

- Oxidative Stress: The metabolism of phenols can lead to the formation of phenoxyl radicals. These reactive species can deplete cellular antioxidants and cause damage to lipids, proteins, and DNA.[21] Some substituted phenols can also uncouple oxidative phosphorylation, disrupting cellular energy production.[20]



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General mechanism of phenolic compound toxicity.

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